

Basic Chromium Sulfate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Chromium hydroxide sulfate

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This technical guide provides an in-depth overview of basic chromium sulfate, a complex inorganic compound with significant industrial applications. This document details its chemical identity, molecular weight, key physicochemical properties, synthesis protocols, and analytical procedures. The information is intended for researchers, chemists, and professionals in fields requiring a thorough understanding of chromium chemistry, particularly in the context of synthesis and material science.

Chemical Identity and Physicochemical Properties

Basic chromium sulfate is not a single, strictly defined compound but rather a complex mixture of chromium(III) sulfate salts containing hydroxyl groups. Its composition can vary, which is reflected in its "basicity." The most commonly cited chemical formula is $\text{Cr}(\text{OH})(\text{SO}_4)$.^{[1][2]} However, it often exists in hydrated forms, represented as $\text{Cr}(\text{OH})\text{SO}_4 \cdot x\text{H}_2\text{O}$.^[3]

The molecular structure involves chromium(III) ions coordinated with both sulfate and hydroxide ligands. These units can polymerize to form more complex structures. The "basicity" of the compound, a critical parameter in its industrial applications, refers to the percentage of the chromium's coordination sites occupied by hydroxyl groups. A typical commercial product has a basicity of 33%.^{[1][3]}

Molecular Formula and Weight

The chemical formula and corresponding molecular weight can be represented in several ways, reflecting the compound's complex and variable nature.

Chemical Formula	Molar Mass (g/mol)	Notes
Cr(OH)SO_4	165.06	Anhydrous form
$\text{CrH}_3\text{O}_{12}\text{S}_3$	343.21	A representation of a hydrated form[1]
$[\text{Cr}_2(\text{H}_2\text{O})_6(\text{OH})_4]\text{SO}_4$	342.18	A proposed structure for a common basic chromium sulfate[4]
$\text{Cr}_2(\text{SO}_4)_3$	392.16	For comparison: Normal chromium(III) sulfate (anhydrous)[4]

Physicochemical and Quality Parameters

Basic chromium sulfate is typically a fine, dark green, amorphous powder or flake that is readily soluble in water.[1][5] Its solution is acidic. Key quality parameters for commercial grades are summarized below.

Parameter	Typical Value/Range	Reference
Appearance	Fine, free-flowing, dark green powder	[2]
Chromium(III) Oxide (Cr ₂ O ₃) Content	24% - 26% (w/w)	[6][7]
Basicity	32% - 34%	[6][7]
pH (of a 6% w/v aqueous solution)	2.8 - 3.2	[7]
Density	~1.7 g/cm ³	-
Melting Point	90 °C (Decomposes)	-
Water Solubility	Soluble in cold water, very soluble in hot water	[1][2]
Moisture Content	9.0% - 10.0% (w/w)	-
Matter Insoluble in Water	0.05% – 0.15% (w/w)	-

Experimental Protocols

The industrial production of basic chromium sulfate primarily involves the reduction of hexavalent chromium (from sodium dichromate) to trivalent chromium in an acidic medium. The two most common methods are reduction by sulfur dioxide and reduction by organic compounds like sucrose or glucose.

Synthesis Workflow Diagram

The following diagram illustrates the general manufacturing process for basic chromium sulfate, starting from the reduction of sodium dichromate.

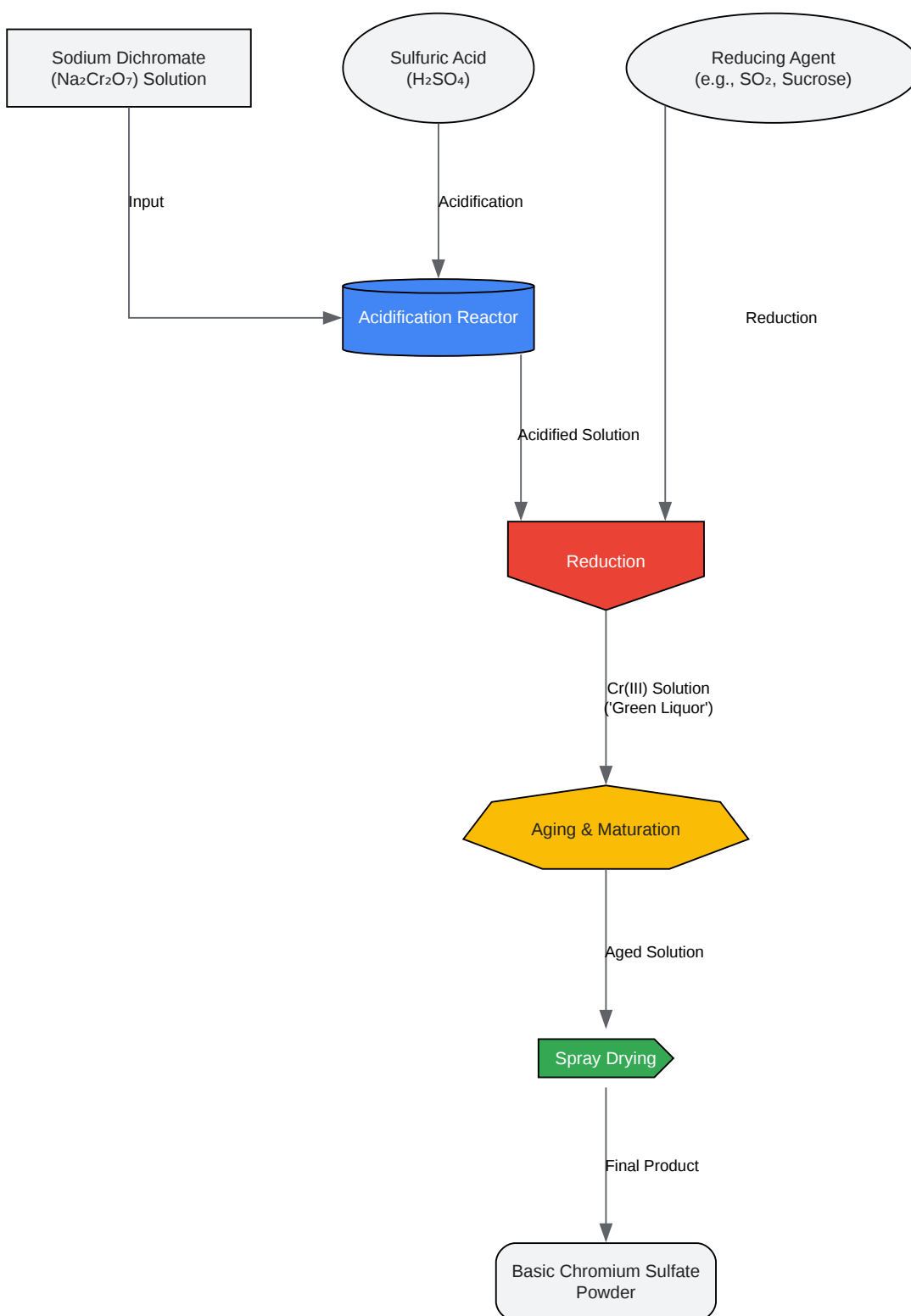


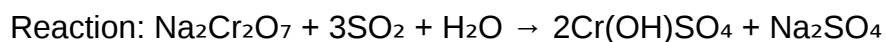
Figure 1. General Manufacturing Workflow for Basic Chromium Sulfate

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Caption: Figure 1. General Manufacturing Workflow for Basic Chromium Sulfate.

Synthesis Protocol 1: Sulfur Dioxide Reduction Method

This method is widely used for large-scale production. It involves bubbling sulfur dioxide gas through an acidified solution of sodium dichromate.



Methodology:

- **Preparation of Dichromate Solution:** Prepare a concentrated solution of sodium dichromate ($\text{Na}_2\text{Cr}_2\text{O}_7 \cdot 2\text{H}_2\text{O}$), for instance, 300-400 g/L, in a suitable glass-lined reactor.^[5]
- **Acidification:** Add sulfuric acid (H_2SO_4) to the reactor to acidify the solution. The amount of acid is critical for achieving the target basicity.
- **Reduction:** Introduce sulfur dioxide (SO_2) gas into the solution while stirring. The reaction is exothermic and the temperature should be controlled, typically in the range of 60-80 °C.^[5] The color of the solution will change from orange-red to a deep green, indicating the reduction of Cr(VI) to Cr(III).
- **Endpoint Determination:** The reaction is monitored until all hexavalent chromium is reduced. This can be checked using a qualitative test with an indicator like diphenylcarbazide.
- **Adjustment and Maturation:** After reduction, the solution (known as "green liquor") is boiled to remove any excess SO_2 .^[5] The solution is then aged, which allows for the formation of stable chromium complexes.
- **Drying:** The final solution is typically spray-dried at temperatures between 100-160 °C to obtain the solid basic chromium sulfate powder.^[5]

Synthesis Protocol 2: Organic Reduction Method (Sucrose/Glucose)

This method uses a readily available and safer reducing agent compared to sulfur dioxide. Glucose or sucrose is used to reduce the hexavalent chromium.

Reaction (using glucose as an example): $4\text{Na}_2\text{Cr}_2\text{O}_7 + \text{C}_6\text{H}_{12}\text{O}_6 + 12\text{H}_2\text{SO}_4 \rightarrow 8[\text{Cr}(\text{OH})\text{SO}_4 \cdot 0.5\text{Na}_2\text{SO}_4] + 6\text{CO}_2 + 14\text{H}_2\text{O}$ [\[8\]](#)

Methodology:

- **Preparation of Dichromate Solution:** In a glass-lined reactor equipped with a stirrer, prepare a solution of sodium dichromate.
- **Acidification:** Acidify the solution by slowly adding sulfuric acid or sodium bisulfate solution while stirring.[\[2\]](#)
- **Reduction:** Slowly add a solution of the organic reducing agent (e.g., sucrose or glucose) to the acidified dichromate solution.[\[2\]](#) The reaction is highly exothermic and the addition rate must be carefully controlled to maintain the temperature.
- **Completion of Reaction:** Towards the end of the reaction, the solution is maintained at boiling temperature to ensure the complete reduction of Cr(VI).[\[2\]](#)
- **Post-Processing:** The resulting viscous, syrup-like liquid is cooled. It can be subjected to crystallization at low temperatures (below 10 °C) to precipitate out some of the sodium sulfate, thereby purifying the product.[\[2\]](#)
- **Drying:** The purified liquid product is then concentrated and dried, often using a spray dryer, to yield the final solid product.

Analytical Procedures

To ensure the quality and consistency of basic chromium sulfate, several key parameters are analyzed. The most important are the chromium content and the basicity.

Determination of Chromium(III) Content

This procedure determines the total chromium content, typically expressed as % Cr_2O_3 . The method involves the oxidation of Cr(III) to Cr(VI), followed by a redox titration.

Principle: Chromium(III) in the sample is oxidized to dichromate ($\text{Cr}_2\text{O}_7^{2-}$) using a strong oxidizing agent like ammonium peroxodisulfate in an acidic solution. The resulting dichromate

is then titrated with a standardized solution of a reducing agent, such as ferrous ammonium sulfate (FAS), using a redox indicator.

Methodology:

- **Sample Preparation:** Accurately weigh a sample of basic chromium sulfate and dissolve it in distilled water.
- **Oxidation:** Transfer the solution to a beaker, add concentrated sulfuric acid, and dilute with distilled water. Add ammonium peroxodisulfate and boil the solution for approximately 20 minutes to ensure complete oxidation of Cr(III) to Cr(VI).^[9]
- **Titration:** Cool the solution. Add a few drops of a redox indicator (e.g., sodium diphenylamine sulfonate). Titrate the solution with a standardized 0.1 N ferrous ammonium sulfate solution until the endpoint is reached, indicated by a sharp color change.^[10]
- **Calculation:** The percentage of Cr_2O_3 is calculated from the volume of FAS titrant used, its normality, and the initial weight of the sample.

Determination of Basicity

Basicity is a measure of the hydroxyl content relative to the total coordination sites of the chromium. It is determined by an acid-base titration. The official method is described in standards such as ASTM D4654, which applies to leather but the principle is the same for the chemical itself.^{[1][9][11][12][13]}

Principle: A known weight of the basic chromium sulfate is dissolved in water. The solution is then titrated with a standardized solution of a strong base (e.g., NaOH) to a specific pH endpoint. The amount of base consumed is used to calculate the basicity.

Methodology:

- **Sample Preparation:** Prepare a standard aqueous solution of the basic chromium sulfate sample (e.g., 1% w/v).
- **Titration Setup:** Place a known volume of the sample solution in a beaker with a magnetic stirrer. Calibrate and immerse a pH electrode connected to a pH meter.

- **Titration:** Slowly titrate the solution with a standardized sodium hydroxide solution (e.g., 0.1 N) while continuously monitoring the pH.
- **Endpoint and Calculation:** The titration is continued until a stable, predefined pH endpoint is reached. The basicity is calculated based on the volume of NaOH added, its concentration, the chromium content of the sample, and the initial sample weight. The calculation essentially determines the proportion of acid groups that have been replaced by hydroxyl groups.

Applications and Toxicological Considerations

Applications

While the primary industrial use of basic chromium sulfate is in the chrome tanning of leather, its role as a chemical intermediate is highly relevant to researchers.^[3] It serves as a precursor for the synthesis of a wide range of other chromium(III) compounds, including pigments, catalysts, and mordants for the textile industry.^[2] Its well-characterized, water-soluble nature makes it a convenient starting material for developing novel chromium-based materials.

Toxicological Profile

A critical aspect for any professional handling chromium compounds is understanding the difference in toxicity between its oxidation states.

- **Chromium(III):** The trivalent state, as found in basic chromium sulfate, is considered an essential trace element for mammals and exhibits significantly lower toxicity.^[2]
- **Chromium(VI):** The hexavalent state, found in the sodium dichromate precursor, is highly toxic, corrosive, and a known carcinogen.^[3]

Therefore, ensuring the complete reduction of Cr(VI) to Cr(III) during synthesis is paramount for the safety of the final product.^[2] Standard analytical methods exist (e.g., EN ISO 17075) to detect trace amounts of Cr(VI) in materials.^[7] Professionals in drug development should be particularly aware of this distinction, as any application of chromium-containing compounds would require rigorous testing to ensure the absence of the hazardous hexavalent form.

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